

Understanding Parathion and Organophosphates

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Compound of Interest

Compound Name: *Parathion-ethyl D10*

CAS No.: *350820-04-1*

Cat. No.: *B566265*

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1. General Information and Historical Context

Parathion is an organophosphate insecticide and acaricide. It was first synthesized in the 1940s and saw widespread agricultural use due to its high efficacy. However, its extreme toxicity to non-target organisms, including humans and wildlife, has led to severe restrictions or outright bans in many countries. **Parathion-ethyl D10** is a deuterated (heavy isotope-labeled) version of parathion-ethyl. Such isotopically labeled compounds are primarily used as internal standards in analytical chemistry, particularly in mass spectrometry-based methods for environmental monitoring or forensic analysis, to ensure accurate quantification of the non-labeled compound.

2. Mechanism of Toxicity

The toxicity of parathion, like other organophosphates, stems from its ability to irreversibly inhibit the enzyme acetylcholinesterase (AChE).

- **Normal Function:** AChE is a crucial enzyme in the nervous system. It breaks down the neurotransmitter acetylcholine (ACh) in the synaptic cleft, terminating the nerve signal.

- **Organophosphate Inhibition:** Parathion is metabolized in the body to its active form, paraoxon. Paraoxon binds to the active site of AChE, phosphorylating it and rendering it non-functional.
- **Consequence:** With AChE inhibited, acetylcholine accumulates in the synapses, leading to overstimulation of cholinergic receptors throughout the nervous system. This causes a cholinergic crisis, characterized by a range of severe symptoms that can rapidly lead to respiratory failure and death.

3. Public Safety, Decontamination, and Medical Countermeasures

Due to its high toxicity and ability to be absorbed through the skin, inhalation, or ingestion, handling any amount of parathion requires extreme caution and specialized safety protocols.

- **Personal Protective Equipment (PPE):** Proper handling requires, at a minimum, a certified respirator, chemical-resistant gloves, a lab coat, and eye protection, often within a certified chemical fume hood.
- **Decontamination:** In case of exposure, immediate decontamination is critical. This involves removing all contaminated clothing and washing the affected skin area thoroughly with soap and water.
- **Medical Countermeasures:** Treatment for organophosphate poisoning is a medical emergency and involves:
 - **Atropine:** A muscarinic antagonist that blocks the effects of excess acetylcholine at the receptor sites.
 - **Pralidoxime (2-PAM):** An oxime that can reactivate the phosphorylated AChE, but it must be administered quickly after exposure to be effective.
 - **Supportive care** to manage symptoms, particularly respiratory support.

This information is provided for educational and safety awareness purposes. The synthesis, handling, or use of parathion is extremely dangerous and should not be attempted outside of a highly regulated and equipped professional laboratory by trained personnel.

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